

Technical Guide: 4-Octylphenethyl Methanesulfonate (OPMS)

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Compound of Interest

Compound Name: 4-Octylphenethyl
methanesulfonate

CAS No.: 162358-06-7

Cat. No.: B122396

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Chemical Reactivity, Synthetic Utility, and Biological Implications

Executive Summary

4-Octylphenethyl methanesulfonate (OPMS) (CAS: 162358-06-7) is a specialized chemical intermediate and electrophilic alkylating agent.^{[1][2]} Unlike direct-acting pharmacological ligands, its "mechanism of action" is defined by its chemical reactivity profile. It serves as a critical synthon in the synthesis of sphingosine-1-phosphate (S1P) receptor modulators, most notably Fingolimod (FTY720).

This guide analyzes OPMS through three lenses relevant to drug development:

- Chemical MoA: Nucleophilic substitution () for installing lipophilic pharmacophores.
- Biological Context: Structural mimicry of the sphingosine lipid tail.^[1]

- Toxicological Mechanism: Genotoxic potential via DNA alkylation (a critical quality attribute in API manufacturing).[3]

Part 1: Molecular Architecture & Chemical Mechanism of Action

The functional utility of OPMS is derived from its bipartite structure: a lipophilic anchor (4-octylphenethyl group) and a reactive leaving group (methanesulfonate/mesylate).

1. The Electrophilic Engine (

Reactivity)

The methanesulfonate moiety (

) is a highly stable leaving group due to resonance delocalization of the negative charge on the oxygen atoms. This makes the adjacent carbon (on the ethyl chain) highly electrophilic.

- Mechanism: OPMS undergoes bimolecular nucleophilic substitution (
).
- Target: It reacts efficiently with nucleophiles (amines, thiols, or enolates) to transfer the 4-octylphenethyl chain.
- Significance: In drug design, this reaction installs the "lipid tail" required for a drug to embed in cell membranes or bind hydrophobic pockets of GPCRs (like S1P receptors).

2. Structural Mimicry

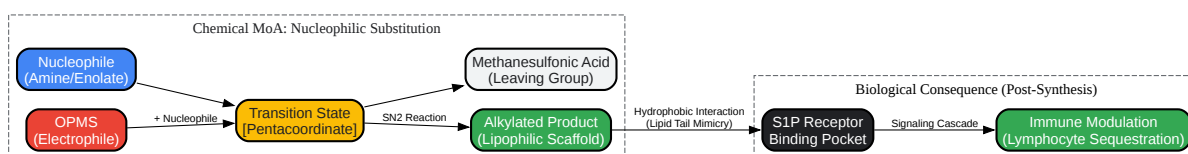
The 4-octylphenethyl chain is a rigidified, aromatic analogue of the natural C18 alkyl chain found in sphingosine.

- Natural Sphingosine: Flexible aliphatic chain.
- OPMS-Derived Moiety: Phenyl ring adds rigidity; octyl chain maintains hydrophobicity. This modification often enhances metabolic stability and potency in the final drug candidate (e.g., FTY720).

Visualization: Chemical Mechanism of Action

The following diagram illustrates the

alkylation pathway and the subsequent biological integration.



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Caption: Figure 1. The dual-phase mechanism: Chemical alkylation (SN2) followed by biological receptor integration of the synthesized lipophilic scaffold.

Part 2: Biological Context & Drug Development Application

OPMS is principally defined by its role as the key intermediate for Fingolimod (FTY720), the first oral disease-modifying therapy for Multiple Sclerosis.

The Fingolimod Connection

Fingolimod is a prodrug. It requires phosphorylation by sphingosine kinase 2 to become active (Fingolimod-phosphate).

- **Role of OPMS:** It provides the hydrophobic tail that anchors the molecule into the S1P receptor's binding pocket.
- **Causality:** Without the specific 4-octylphenethyl chain provided by OPMS, the drug loses its affinity for S1P1, S1P3, S1P4, and S1P5 receptors, nullifying its immunosuppressive activity.

Toxicological Mechanism (Genotoxicity)

For researchers handling OPMS, understanding its toxicology is vital.

- Class: Alkylating Agent / Potential Genotoxic Impurity (PGI).^[3]
- Mechanism: As a methanesulfonate ester, OPMS can directly alkylate DNA bases (specifically N7-guanine and N3-adenine).
- Regulatory Impact: In drug development, residual OPMS in the final API must be controlled to ppm levels (typically <1.5 µg/day intake limit per ICH M7 guidelines).

Part 3: Experimental Protocols

Protocol A: Synthesis of Fingolimod Precursor via OPMS Alkylation

This protocol demonstrates the primary utility of OPMS: installing the lipophilic tail onto a diethyl acetamidomalonate scaffold.

Reagents:

- Diethyl acetamidomalonate (Nucleophile)
- **4-Octylphenethyl methanesulfonate (OPMS)**
- Sodium ethoxide (NaOEt) or Sodium hydride (NaH) (Base)
- Ethanol (anhydrous)

Step-by-Step Workflow:

- Enolate Formation:
 - Dissolve diethyl acetamidomalonate (1.0 eq) in anhydrous ethanol under atmosphere.
 - Add NaOEt (1.1 eq) slowly at 0°C. Stir for 30 mins to generate the carbanion (nucleophile).

- Alkylation (The MoA Step):
 - Add OPMS (1.0 eq) dropwise to the reaction mixture.
 - Rationale: Slow addition prevents side reactions. The mesylate group on OPMS is displaced by the malonate carbanion.
- Reflux:
 - Heat to reflux (78°C) for 4-6 hours.
 - Monitoring: Monitor consumption of OPMS via TLC (Hexane:EtOAc 4:1). The spot for OPMS () should disappear.
- Workup:
 - Cool to RT. Neutralize with dilute HCl.
 - Extract with Ethyl Acetate. Wash organic layer with brine.
 - Evaporate solvent to yield the intermediate: Diethyl 2-acetamido-2-(4-octylphenethyl)malonate.

Protocol B: Trace Analysis of OPMS (Impurity Control)

Due to its genotoxic potential, detecting residual OPMS is a critical release test.

Method: HPLC-UV with Derivatization (or LC-MS/MS for higher sensitivity). System: Agilent 1290 Infinity II or equivalent.

Parameter	Setting
Column	C18 Reverse Phase (e.g., Zorbax Eclipse Plus, 100mm x 2.1mm, 1.8µm)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	Acetonitrile
Gradient	50% B to 95% B over 10 min (Lipophilic nature requires high organic content)
Flow Rate	0.4 mL/min
Detection	UV @ 220 nm (Phenyl ring absorption) or MS (ESI+)
Target Limit	< 10 ppm relative to API

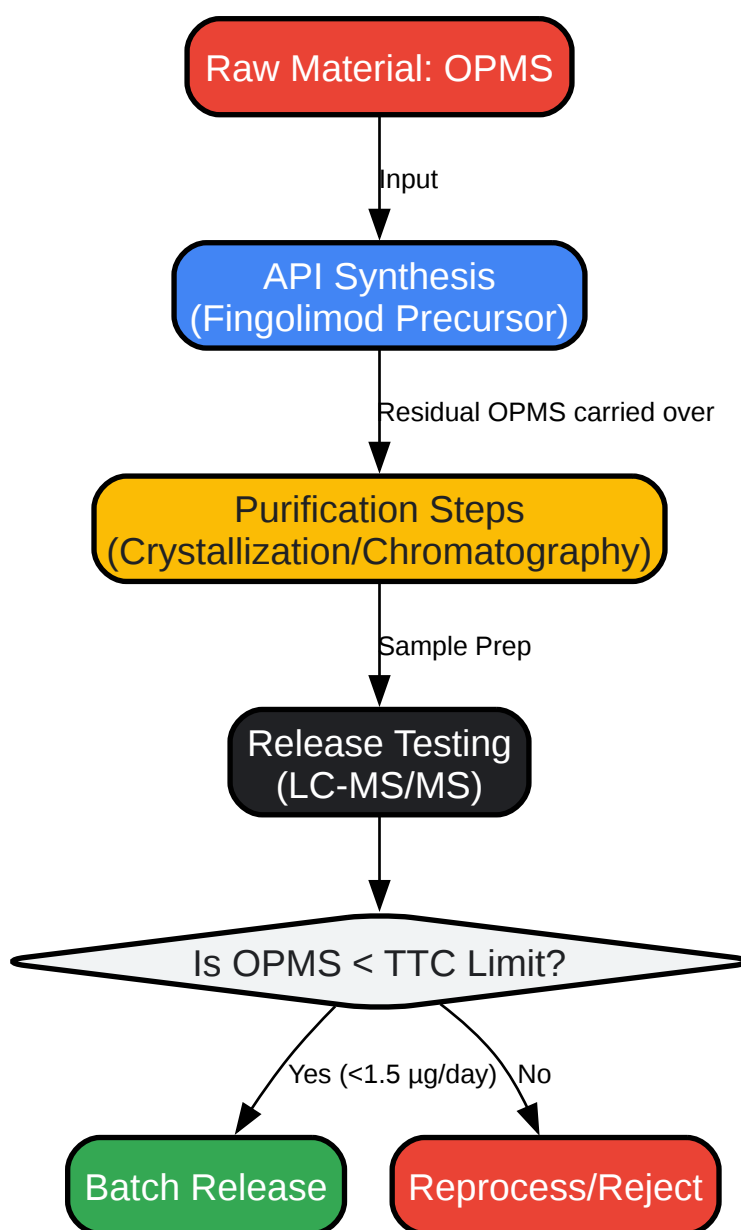
Part 4: Data Summary & Comparative Analysis

The following table contextualizes OPMS against other common alkylating agents used in medicinal chemistry.

Alkylating Agent	Leaving Group	Reactivity ()	Stability	Specific Application
OPMS	Methanesulfonate	High	Moderate (Hydrolyzes in water)	Fingolimod Synthesis; Introduction of octylphenethyl tail.
Octyl Bromide	Bromide	Moderate	High	General introduction of octyl chains (less reactive than mesylates).
Methyl Methanesulfonate (MMS)	Methanesulfonate	Very High	Low	DNA Methylation (Research tool for mutagenesis); Not for drug synthesis.
Tosylates	p-Toluenesulfonate	High	High	Similar to OPMS but adds a larger leaving group mass.

Visualization: Impurity Control Workflow

This diagram outlines the logic for handling OPMS as a Genotoxic Impurity (PGI) in a pharmaceutical pipeline.



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Caption: Figure 2. Control strategy for OPMS as a Potential Genotoxic Impurity (PGI) according to ICH M7 guidelines.

References

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Sources

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